

# Asante NaTRIUM Green-2 AM: A Technical Guide for Measuring Intracellular Sodium

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## Compound of Interest

Compound Name: Asante NaTRIUM Green-2 AM

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Asante NaTRIUM Green-2 (ANG-2) is a high-performance, fluorescent indicator designed for the quantitative measurement of intracellular sodium ion concentrations ( $[Na^+]_i$ ). Its acetoxymethyl (AM) ester form, **Asante NaTRIUM Green-2 AM**, allows for passive diffusion across the cell membrane, making it a powerful tool for non-invasive cell loading. This guide provides an in-depth overview of its properties, detailed protocols for its application, and examples of its use in cellular research.

## Core Properties and Specifications

Asante NaTRIUM Green-2 is recognized for its significant brightness and spectral properties that are compatible with common filter sets, making it an excellent alternative to earlier sodium indicators like SBFI.[1][2] It is excitable by visible light, which minimizes cellular damage and autofluorescence associated with UV-excitable dyes.[3]

Physical and Chemical Properties:

- Synonyms: ANG-2 AM, ING-2 AM, ION Natrium Green-2 AM[4][5]
- Molecular Formula:  $C_{53}H_{60}Cl_2N_2O_{18}$ [4][6]
- Molecular Weight: Approximately 1084.0 g/mol [4][5]
- Solubility: Soluble in dimethyl sulfoxide (DMSO)[1]

- Storage: Store at -20°C, protected from light and moisture[7]

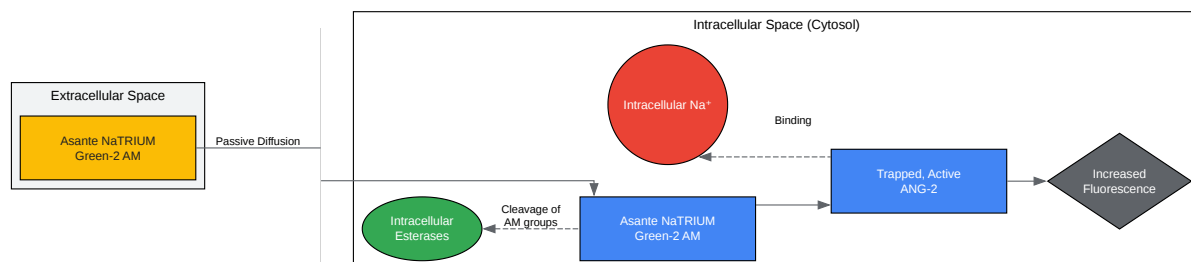
## Quantitative Data

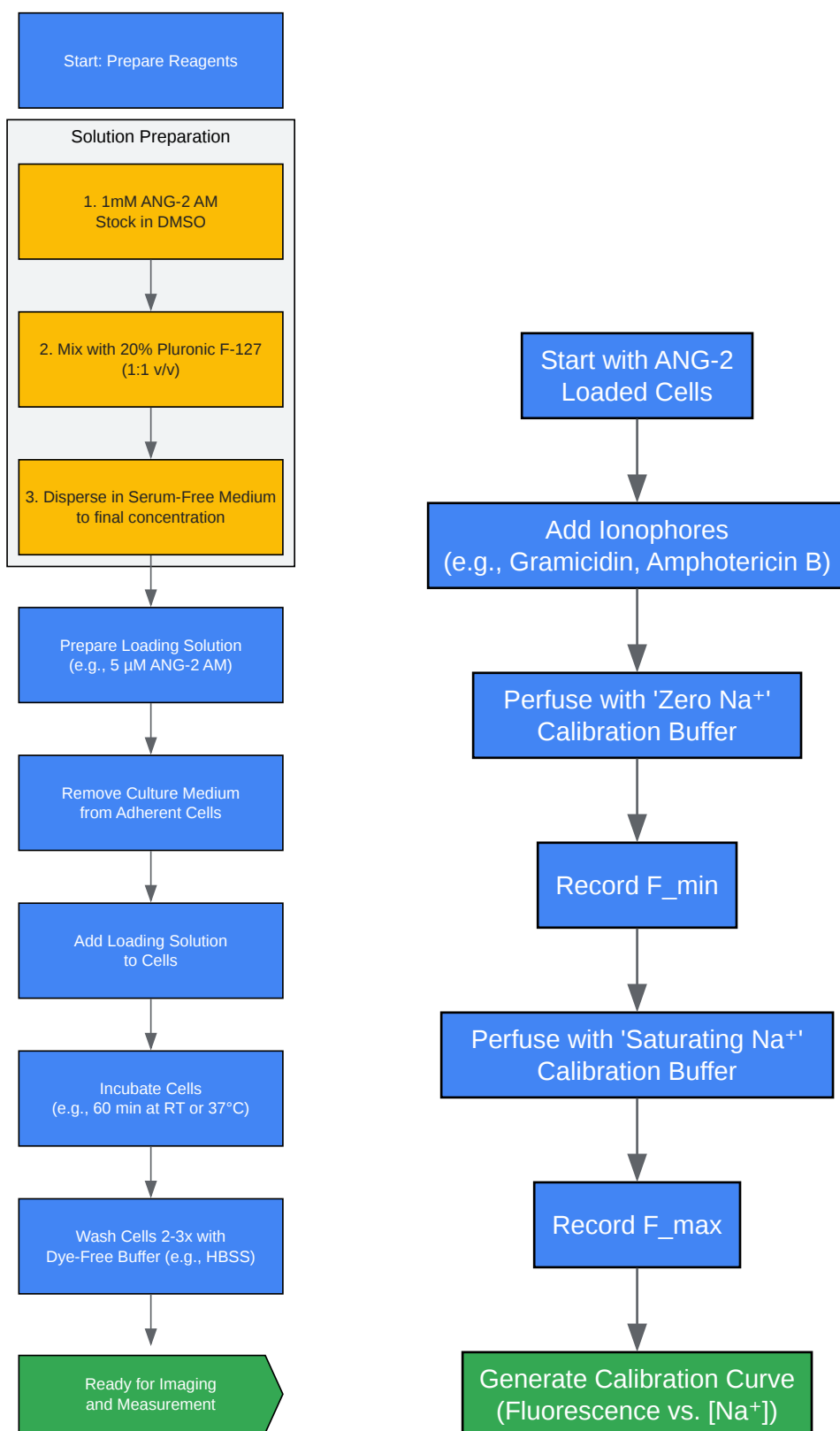
The performance characteristics of Asante NaTRIUM Green-2 are summarized below. These values are crucial for designing and interpreting experiments accurately.

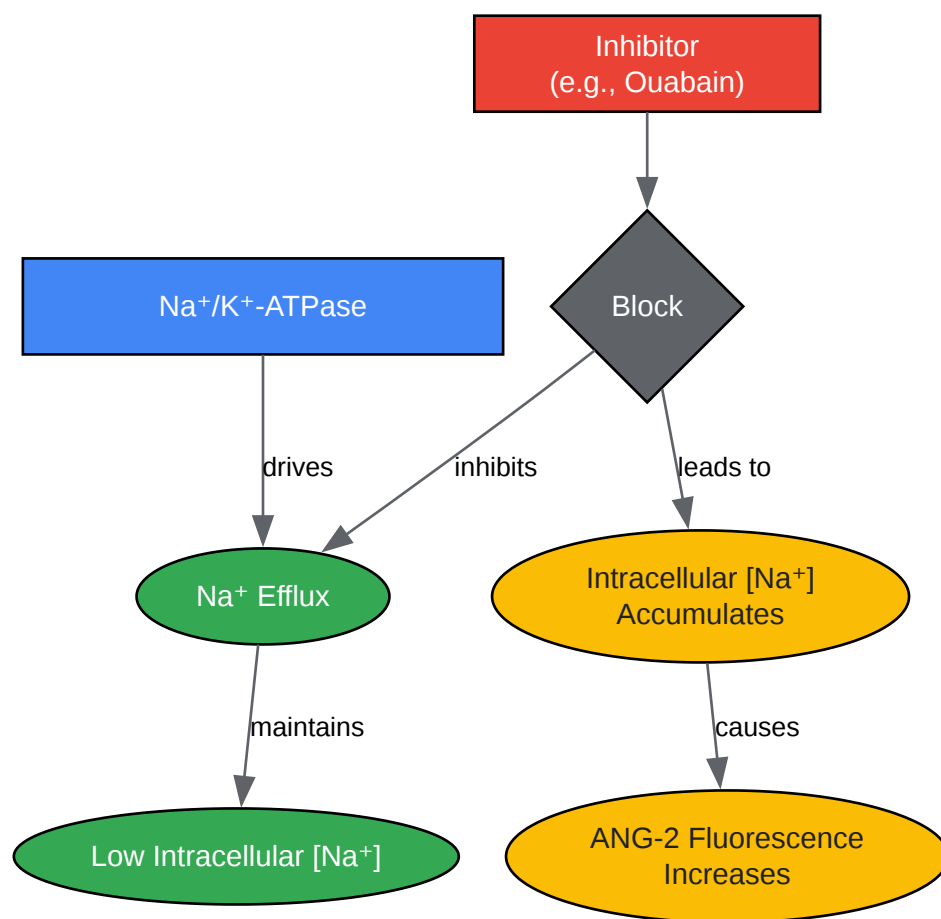
Property	Value	Notes
Excitation Maximum ( $\lambda_{ex}$ )	~517 nm (in vitro) / ~525-532 nm (intracellular)	Compatible with FITC, GFP, and YFP filter sets[1][4]
Emission Maximum ( $\lambda_{em}$ )	~540 nm (in vitro) / ~545-548 nm (intracellular)	
Dissociation Constant (Kd)	~20 mM (in the absence of K <sup>+</sup> ) ~34 mM (in the presence of K <sup>+</sup> ) ~39 mM (in astrocytes)	The affinity for Na <sup>+</sup> is influenced by intracellular K <sup>+</sup> levels[1][4]
Fluorescence Quantum Yield ( $\Phi_F$ )	0.014 (Na <sup>+</sup> -free) 0.20 (Na <sup>+</sup> -bound)	Demonstrates a significant fluorescence enhancement upon Na <sup>+</sup> binding[3]
Purity	≥90%	[1][4]
Fluorescence Enhancement	~20-fold increase from zero to saturating [Na <sup>+</sup> ]	

## Mechanism of Action and Cellular Loading

The utility of **Asante NaTRIUM Green-2 AM** lies in its ability to be loaded into live cells. The AM ester groups render the molecule lipophilic, allowing it to permeate the cell membrane. Once inside the cytosol, ubiquitous intracellular esterases cleave the AM groups. This hydrolysis traps the now membrane-impermeant, Na<sup>+</sup>-sensitive form of the dye (ANG-2) within the cell.[2] The fluorescence intensity of ANG-2 increases significantly upon binding to intracellular sodium ions.







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